

Physical and chemical properties of barium nitrate

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Compound of Interest

Compound Name: Barium nitrate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Barium Nitrate**

Introduction

Barium nitrate, with the chemical formula $\text{Ba}(\text{NO}_3)_2$, is an inorganic salt composed of a barium cation (Ba^{2+}) and two nitrate anions (NO_3^-).^{[1][2]} It presents as an odorless, white, and lustrous crystalline solid.^{[3][4]} This compound is a significant chemical intermediate, primarily utilized for its properties as a strong oxidizer and as a source of barium.^{[2][5]} Its applications are diverse, ranging from the manufacturing of pyrotechnics, where it imparts a characteristic green flame, to the production of specialty optical glass, ceramics, and other barium compounds.^{[1][5][6]} Given its toxic nature and strong oxidizing potential, a thorough understanding of its physical and chemical properties is crucial for safe handling and effective application in research and industrial settings.^{[7][8]}

Physical Properties

Barium nitrate is a stable, white crystalline solid at room temperature.^{[1][9]} It is non-combustible but acts as a strong oxidizer, which can accelerate the burning of combustible materials.^{[4][8]} The crystals are anhydrous and typically form in an isometric (cubic) crystal system.^{[9][10]}

General Physical Constants

The fundamental physical properties of **barium nitrate** are summarized in the table below, providing a quantitative overview of the compound under standard conditions.

| Property | Value | Reference |
|------------------|-----------------------------------|-----------|
| Chemical Formula | Ba(NO ₃) ₂ | [3] |
| Molar Mass | 261.335 g·mol ⁻¹ | [3] |
| Appearance | White, lustrous crystals | [3] |
| Odor | Odorless | [3] |
| Density | 3.24 g/cm ³ | [3] |
| Melting Point | 592 °C (1,098 °F; 865 K) | [3] |
| Boiling Point | Decomposes before boiling | [11][12] |
| Refractive Index | 1.5659 | [13] |

Solubility

Barium nitrate is soluble in water, and its solubility increases significantly with temperature.[3] [11] It is, however, insoluble in alcohols.[7] The dissolution in water is a key property, enabling its use in aqueous solutions for various chemical reactions. The temperature dependence of its solubility in water is detailed below.

| Temperature (°C) | Solubility (g / 100 g H ₂ O) |
|---|---|
| 0 | 4.95 |
| 20 | 9.06 |
| 25 | 9.27 |
| 40 | 14.4 |
| 60 | 20.3 |
| 80 | 27.2 |
| 100 | 34.2 |
| Data sourced from Sigma-Aldrich and PubChem.[4] | |

The solubility of **barium nitrate** decreases substantially in the presence of nitric acid due to the common ion effect.[14]

Crystallographic Data

Barium nitrate crystallizes in the cubic Pa-3 space group.[10] The crystal structure consists of a barium cation (Ba²⁺) ionically bonded to two nitrate (NO₃⁻) anions.[1] In the crystal lattice, each Ba²⁺ ion is coordinated with twelve oxygen atoms from the surrounding nitrate groups.[10]

| Parameter | Value | Reference |
|----------------------|--------------------------|-----------|
| Crystal System | Cubic | [2] |
| Space Group | Pa-3 | [10] |
| Space Group Number | 205 | |
| Lattice Constant (a) | 8.11021 Å | |
| Ba-O Bond Lengths | 2.89 Å (x6), 2.94 Å (x6) | [10] |
| N-O Bond Length | 1.26 Å | [10] |

Spectroscopic Properties

Barium nitrate is notable for its application as a solid-state Raman shifter, attributed to its high Raman gain coefficient. This property is leveraged in laser systems to shift wavelengths, particularly for generating eye-safe laser outputs.[\[15\]](#)[\[16\]](#)

| Spectroscopic Property | Value | Reference |
|---------------------------|--------------------------|----------------------|
| Transparency Range | 0.33 - 1.8 μm | [17] |
| Raman Shift | 1047 cm^{-1} | [17] |
| Raman Gain (532 nm pump) | 47 cm/GW | [17] |
| Raman Gain (1064 nm pump) | 11 cm/GW | [17] |

Chemical Properties and Reactivity

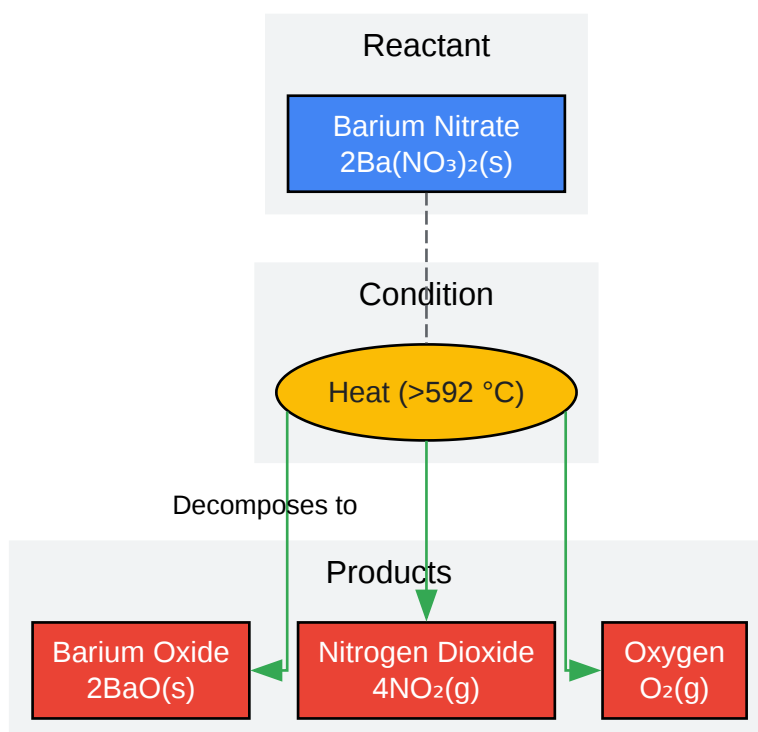
Barium nitrate's chemical behavior is dominated by its role as a strong oxidizing agent and its thermal decomposition at elevated temperatures.[\[1\]](#)[\[8\]](#)

Thermal Decomposition

When heated above its melting point of 592 °C, **barium nitrate** decomposes.[\[3\]](#)[\[7\]](#) The primary products of this decomposition are barium oxide (BaO), nitrogen dioxide (NO₂), and oxygen (O₂).[\[13\]](#)[\[18\]](#) This reaction is responsible for its function as an oxidizer in applications like pyrotechnics, as it releases oxygen that fuels combustion.[\[5\]](#)

The decomposition reaction is: $2\text{Ba}(\text{NO}_3)_2(\text{s}) \rightarrow 2\text{BaO}(\text{s}) + 4\text{NO}_2(\text{g}) + \text{O}_2(\text{g})$ [\[18\]](#)

Anhydrous **barium nitrate** decomposes over a temperature range of 500-700 °C, with the main decomposition occurring around 630 °C.[\[19\]](#)

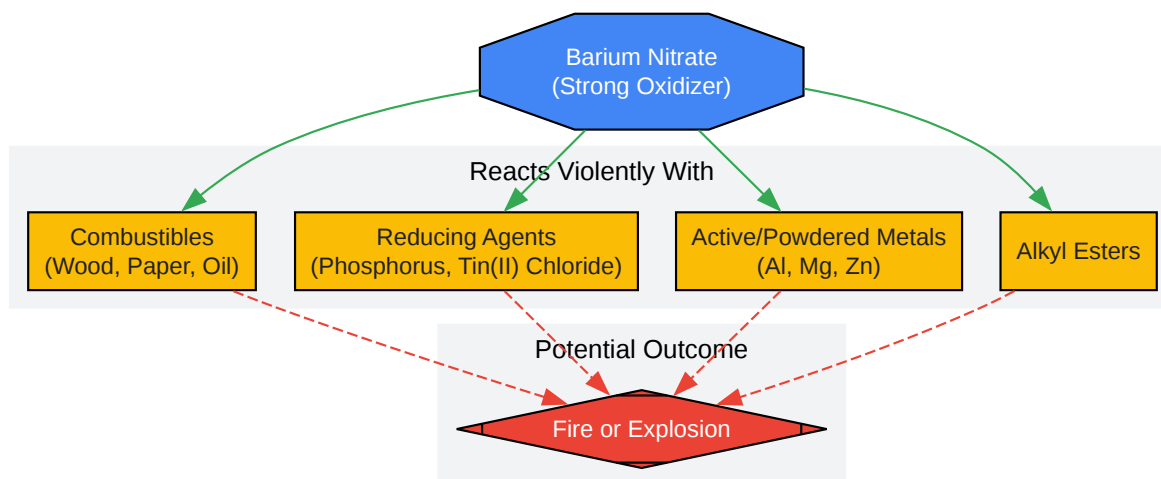


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Caption: Thermal decomposition pathway of **barium nitrate**.

Oxidizing Properties and Reactivity

Barium nitrate is a potent oxidizer and can react violently with reducing agents, combustible materials, and powdered metals like aluminum and magnesium, creating a fire and explosion hazard.[1][8][20] Mixtures with metal powders can sometimes ignite spontaneously, especially if moist.[21] Due to this reactivity, it must be stored separately from flammable substances, reducing agents, and acids.[20][22]



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Caption: Reactivity profile of **barium nitrate** with incompatible materials.

Experimental Protocols

Synthesis of Barium Nitrate

Barium nitrate is commercially manufactured via two primary methods, both starting from barium carbonate (BaCO_3), the main source material for barium.[3][13]

Method 1: Reaction of Barium Carbonate with Nitric Acid This is the most common industrial method.

- Objective: To synthesize **barium nitrate** by reacting barium carbonate with nitric acid.
- Materials: Barium carbonate (BaCO_3), Nitric acid (HNO_3), Distilled water, Filtration apparatus, Evaporation/crystallization dish.
- Protocol:
 - Suspend barium carbonate powder in water.
 - Slowly add a stoichiometric amount of nitric acid to the barium carbonate suspension while stirring continuously. The reaction produces **barium nitrate**, water, and carbon dioxide

gas.[23] Reaction: $\text{BaCO}_3(\text{s}) + 2\text{HNO}_3(\text{aq}) \rightarrow \text{Ba}(\text{NO}_3)_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$

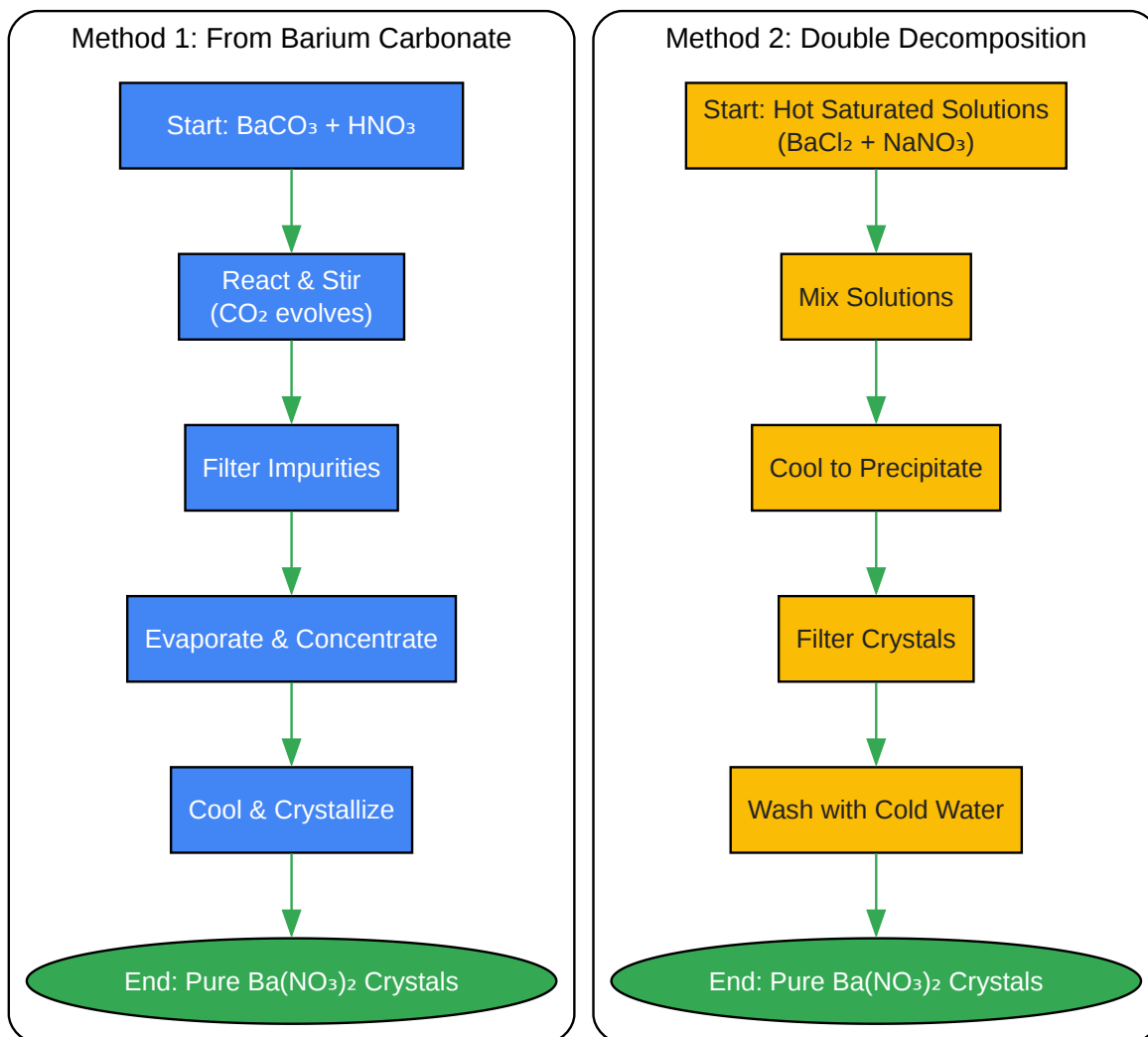
- Continue stirring until the effervescence of CO_2 ceases, indicating the reaction is complete.
- Filter the resulting solution to remove any unreacted solids or precipitated impurities, such as iron compounds.[13]
- Transfer the clear filtrate to an evaporation dish and heat gently to concentrate the solution.
- Allow the concentrated solution to cool slowly. **Barium nitrate** crystals will precipitate out. [2]
- Collect the crystals by filtration and dry them thoroughly.

Method 2: Double Decomposition Reaction This method involves the reaction of a soluble barium salt (like barium chloride) with a soluble nitrate salt (like sodium nitrate).[7][23]

- Objective: To synthesize **barium nitrate** via a double decomposition reaction.
- Materials: Barium chloride (BaCl_2), Sodium nitrate (NaNO_3), Distilled water, Heating apparatus, Filtration apparatus.
- Protocol:
 - Prepare separate hot, saturated solutions of barium chloride and sodium nitrate.
 - Mix the two hot solutions. **Barium nitrate** is the least soluble of the four possible salts in the mixture ($\text{Ba}(\text{NO}_3)_2$, BaCl_2 , NaNO_3 , NaCl), especially upon cooling.[23] Reaction:
 $\text{BaCl}_2(\text{aq}) + 2\text{NaNO}_3(\text{aq}) \rightarrow \text{Ba}(\text{NO}_3)_2(\text{s}) + 2\text{NaCl}(\text{aq})$
 - Allow the mixed solution to cool. **Barium nitrate** will crystallize out of the solution first.[23]
 - Filter the cooled solution to isolate the **barium nitrate** crystals.
 - Wash the collected crystals with a small amount of cold distilled water to remove residual sodium chloride.

- Dry the purified crystals.

Barium Nitrate Synthesis Protocols



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Caption: Experimental workflows for the synthesis of **barium nitrate**.

Qualitative Analysis for Barium and Nitrate Ions

Standard inorganic qualitative analysis can confirm the presence of Ba^{2+} and NO_3^- ions.

- Objective: To confirm the presence of barium and nitrate ions in a sample.

- Materials: Sample salt, concentrated HCl, platinum wire, copper turnings, concentrated H₂SO₄, test tubes.
- Protocol for Ba²⁺ (Flame Test):
 - Make a paste of the sample salt with a few drops of concentrated HCl.
 - Take a small amount of the paste on a clean platinum wire loop.
 - Introduce the loop into the non-luminous part of a Bunsen burner flame.
 - Observation: A persistent grassy-green flame confirms the presence of the Ba²⁺ ion.[\[3\]](#)[\[24\]](#)
- Protocol for NO₃⁻ (Brown Ring Test - Modified):
 - In a dry test tube, heat a small amount of the sample salt with a few copper turnings and a few drops of concentrated H₂SO₄.
 - Observation: The evolution of dense, reddish-brown fumes (NO₂) and the solution turning blue indicates the presence of the NO₃⁻ ion.[\[24\]](#)

Toxicology and Safety

Barium nitrate, like other soluble barium salts, is toxic if ingested or inhaled.[\[7\]](#)[\[11\]](#)[\[25\]](#) The toxicity stems from the soluble Ba²⁺ ion.[\[25\]](#)

Health Effects

- Acute Exposure: Ingestion can cause excessive salivation, vomiting, colic, diarrhea, convulsive tremors, and elevated blood pressure.[\[26\]](#) In severe cases, it can lead to muscular paralysis and potentially death.[\[13\]](#)[\[26\]](#) Inhalation of dust can irritate the respiratory tract.[\[21\]](#)[\[27\]](#)
- Chronic Exposure: Repeated exposure may damage the kidneys and lead to an abnormal chest x-ray over time.[\[8\]](#)[\[25\]](#)

Exposure Limits and Toxicological Data

| Parameter | Value | Species | Reference |
|-------------------------|-------------------------------|---------|-----------|
| OSHA PEL (TWA 8-hr) | 0.5 mg/m ³ (as Ba) | Human | [8] |
| NIOSH REL (TWA 10-hr) | 0.5 mg/m ³ (as Ba) | Human | [8] |
| LD ₅₀ (Oral) | 355 mg/kg | Rat | [28] |

Handling and Safety Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a dust mask or respirator when handling **barium nitrate** powder.[21][22]
- Storage: Store in a cool, dry, well-ventilated area away from combustible materials, reducing agents, and acids.[7][22] Keep containers tightly closed.
- Fire Fighting: While not combustible itself, it is a strong oxidizer that enhances the combustion of other materials.[8] Use water to extinguish surrounding fires. Do not use CO₂ or dry chemical extinguishers, as they may be ineffective or react.[8][20]
- First Aid: In case of ingestion, seek immediate medical attention. Solutions of soluble sulfates (e.g., Epsom salts) may be administered as first aid to precipitate the toxic barium ions as non-toxic barium sulfate.[7]

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